

molecular weight of Dimethyl 5-iodoisophthalate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dimethyl 5-iodoisophthalate*

Cat. No.: *B057504*

[Get Quote](#)

An In-depth Technical Guide to **Dimethyl 5-iodoisophthalate**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Dimethyl 5-iodoisophthalate is a halogenated aromatic compound with significant applications in organic synthesis, particularly as a versatile building block for pharmaceuticals and agrochemicals.^[1] Its utility extends to proteomics research and the development of radiolabeled monoclonal antibodies for enhanced tumor uptake.^{[2][3]} This document provides a comprehensive overview of its chemical properties, a detailed experimental protocol for its synthesis, and visual representations of its synthetic workflow and research applications.

Chemical and Physical Properties

The fundamental properties of **Dimethyl 5-iodoisophthalate** are summarized in the table below, providing a quantitative overview for laboratory use and computational modeling.

Property	Value	Source
Molecular Weight	320.08 g/mol	[2][3][4][5]
Molecular Formula	C ₁₀ H ₉ IO ₄	[1][2][3][4]
Appearance	White to light yellow crystalline powder	
Melting Point	102.0 to 106.0 °C	
Boiling Point	160 °C @ 1 mmHg	[3][6]
Density	1.708 ± 0.06 g/cm ³	[3][6]
CAS Number	51839-15-7	[1][2]
IUPAC Name	dimethyl 5-iodobenzene-1,3-dicarboxylate	[4]
Solubility	Slightly soluble in Chloroform and heated Methanol	[6]

Synthesis Protocol

The synthesis of **Dimethyl 5-iodoisophthalate** is typically achieved through a diazotization-iodination reaction of dimethyl 5-aminoisophthalate.[7] The following protocol is a detailed methodology for this synthesis.

Materials:

- Dimethyl 5-aminoisophthalate
- 2 M Hydrochloric acid
- Sodium nitrite (NaNO₂)
- Potassium iodide (KI)
- Ethyl acetate

- Anhydrous magnesium sulfate
- Silica gel
- Hexanes

Procedure:

- Under an argon atmosphere, add dimethyl 5-aminoisophthalate (6.27 g, 30.0 mmol) to 39 mL of 2 M hydrochloric acid pre-cooled in an ice bath.[3]
- Stir the reaction mixture at 0 °C or lower for several minutes.[3]
- Slowly add a pre-cooled aqueous solution of sodium nitrite (2.52 g, 36.5 mmol in 21.6 mL of water) dropwise to the mixture.[3]
- After the addition is complete, stir the mixture for an additional 2 hours at 0 °C.[8]
- Slowly add a cold aqueous solution of potassium iodide (7.47 g, 45.0 mmol in 70 mL of water) dropwise while maintaining the ice bath.[3][8]
- Allow the resulting mixture to warm to room temperature and stir for 12 hours.[3][8]
- Extract the aqueous layer with ethyl acetate.[3]
- Wash the combined organic layers with saturated brine and dry over anhydrous magnesium sulfate.[3]
- Purify the crude product by silica gel column chromatography using hexanes as the eluent to yield **Dimethyl 5-iodoisophthalate**. [3]

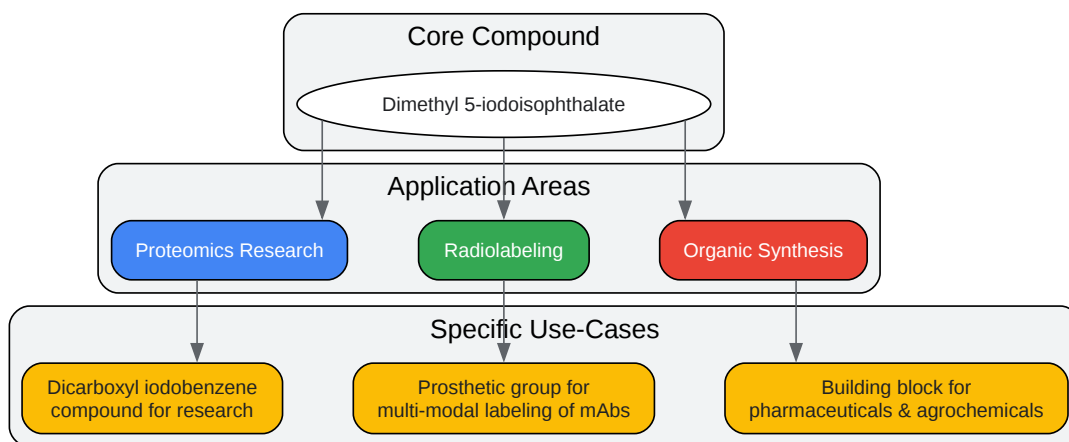
Visualized Workflows and Applications

To better illustrate the processes involving **Dimethyl 5-iodoisophthalate**, the following diagrams have been generated using the DOT language.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **Dimethyl 5-iodoisophthalate**.



[Click to download full resolution via product page](#)

Caption: Application pathways of **Dimethyl 5-iodoisophthalate**.

Safety and Handling

Dimethyl 5-iodoisophthalate is classified as an irritant.[4] It is known to cause skin and eye irritation and may lead to respiratory irritation.[4] Appropriate personal protective equipment, including gloves, safety goggles, and a lab coat, should be worn when handling this compound.[9] Work should be conducted in a well-ventilated area or under a fume hood.[1]

Conclusion

Dimethyl 5-iodoisophthalate serves as a crucial intermediate in various synthetic and research applications. Its well-defined chemical properties and established synthesis protocol make it a valuable compound for drug development professionals and researchers in organic chemistry. The continued exploration of its applications is expected to yield further advancements in medicinal chemistry and materials science.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [guidechem.com]
- 2. scbt.com [scbt.com]
- 3. DIMETHYL 5-iodoisophthalate CAS#: 51839-15-7 [m.chemicalbook.com]
- 4. Dimethyl 5-iodoisophthalate | C₁₀H₉IO₄ | CID 2758568 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Dimethyl 5-Iodoisophthalate | LGC Standards [lgcstandards.com]
- 6. lookchem.com [lookchem.com]
- 7. Crystal structures of dimethyl 5-iodoisophthalate and dimethyl 5-ethynylisophthalate - PMC [pmc.ncbi.nlm.nih.gov]
- 8. rsc.org [rsc.org]
- 9. fishersci.com [fishersci.com]

- To cite this document: BenchChem. [molecular weight of Dimethyl 5-iodoisophthalate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b057504#molecular-weight-of-dimethyl-5-iodoisophthalate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com